

Introduction: The Structural Nuances and Functional Significance

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Compound of Interest

Compound Name: *2-Bromo-3-chloro-5-nitrobenzoic acid*

CAS No.: *1499553-66-0*

Cat. No.: *B2938870*

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Halogenated nitrobenzoic acids are a class of organic compounds that serve as fundamental building blocks in medicinal chemistry and materials science.^[1] The strategic placement of electron-withdrawing groups—the nitro (NO₂) moiety and one or more halogens (F, Cl, Br, I)—on the benzoic acid scaffold creates molecules with unique electronic and steric properties. These properties, in turn, dictate their reactivity, solid-state behavior, and, critically for drug development, their pharmacokinetic and pharmacodynamic profiles.

The seemingly subtle variation in the isomeric substitution pattern profoundly influences the macroscopic physical properties of the molecule.^[1] For researchers in drug discovery, understanding these structure-property relationships is not an academic exercise; it is a prerequisite for rational drug design. Properties such as melting point, solubility, and acidity (pKa) govern everything from a compound's purity and stability to its absorption and distribution in biological systems. This guide provides a comprehensive analysis of these key physical properties, grounded in experimental data and established analytical protocols, to empower scientists to better predict and characterize these vital chemical entities.

Core Physical Properties: A Comparative Analysis

The interplay between the carboxylic acid, the nitro group, and the halogen substituents creates a complex landscape of intermolecular forces and electronic effects. These forces directly manifest as the compound's physical characteristics.

Melting Point: An Indicator of Purity and Crystal Lattice Energy

The melting point is one of the most fundamental physical properties, offering immediate insight into a compound's purity and the strength of its crystal lattice. Pure crystalline compounds typically exhibit a sharp melting range (0.5-1.0°C), whereas impurities lead to a depressed and broader melting range.[\[2\]](#)[\[3\]](#)

The key factors influencing the melting point of these derivatives are molecular symmetry and the potential for intermolecular hydrogen bonding. Symmetrical isomers, such as para-substituted derivatives, tend to pack more efficiently into a crystal lattice.[\[4\]](#) This efficient packing maximizes intermolecular forces (van der Waals interactions), requiring more thermal energy to break the lattice, thus resulting in a higher melting point compared to their less symmetrical ortho and meta counterparts.[\[4\]](#)

Table 1: Comparative Melting Points of Halogenated Nitrobenzoic Acid Derivatives

Compound	Substituent Positions	Melting Point (°C)
2-Nitrobenzoic Acid	2-NO ₂	148 [5]
3-Nitrobenzoic Acid	3-NO ₂	142 [5]
4-Nitrobenzoic Acid	4-NO ₂	242 [6] [7]
2,4-Dichloro-5-fluorobenzoic acid	2,4-Cl, 5-F	144 - 146 [8]
2,5-Dichlorobenzoic Acid	2,5-Cl	151 - 154
4-Fluoro-3-nitrobenzoic acid	4-F, 3-NO ₂	123 - 126 [9]

As illustrated in the table, 4-nitrobenzoic acid has a significantly higher melting point than its ortho and meta isomers, a direct consequence of its greater molecular symmetry and more stable crystal packing.

Solubility: The Gateway to Bioavailability

For a compound to be a viable drug candidate, it must possess adequate solubility in aqueous media to be absorbed and transported in the body.^[10] The Biopharmaceutics Classification System (BCS) uses solubility as a primary criterion for predicting a drug's in vivo performance.^[11] The solubility of halogenated nitrobenzoic acids is a delicate balance between the hydrophilic character of the carboxylic acid group and the lipophilic nature of the aromatic ring and its substituents.

This balance is heavily influenced by the compound's acidity (pKa) and the pH of the solvent. In basic media, the carboxylic acid deprotonates to form a highly polar carboxylate salt, which is significantly more soluble in water than the neutral acid form. Conversely, in organic solvents, solubility trends often follow the "like dissolves like" principle, with polarity playing a key role.^[12]

Table 2: Solubility Data for Nitrobenzoic Acid Isomers

Compound	Solvent	Temperature (°C)	Solubility (g/100 mL)
2-Nitrobenzoic Acid	Water	25	0.75 ^[5]
Methanol	10	42.72 ^[5]	
3-Nitrobenzoic Acid	Water	15	0.24 ^[5]
Methanol	10	47.34 ^[5]	
4-Nitrobenzoic Acid	Water	15	0.02 ^[5]
Methanol	10	9.6 ^[5]	

The data shows that while solubility in polar organic solvents like methanol is substantial, aqueous solubility is generally low, a common challenge for aromatic carboxylic acids.^{[5][13]}

Acidity (pKa): A Measure of Electronic Influence

The acidity of the carboxylic acid proton is directly modulated by the electronic effects of the substituents on the benzene ring. The pKa value quantifies this acidity; a lower pKa indicates a stronger acid.^[14] Both halogens and nitro groups are electron-withdrawing, which stabilizes the negative charge of the conjugate base (the carboxylate anion) through inductive and/or resonance effects, thereby increasing the acidity (lowering the pKa) relative to unsubstituted benzoic acid (pKa $\approx$ 4.20).^{[15][16]}

- Inductive Effect: An electron-withdrawing effect transmitted through sigma bonds. Its strength diminishes with distance.
- Resonance Effect: An electron-withdrawing effect transmitted through the pi system of the ring, most prominent when the substituent is in the ortho or para position.^[15]

The nitro group is a powerful electron-withdrawing group through both induction and resonance. This is why all nitrobenzoic acid isomers are stronger acids than benzoic acid. The ortho isomer is typically the strongest acid due to the combined influence of induction and, in some cases, steric effects that can influence the conformation of the carboxyl group.

Table 3: pKa Values of Nitrobenzoic Acid Isomers

Compound	Substituent Position	pKa (in water)
Benzoic Acid	-	4.20 ^[16]
2-Nitrobenzoic Acid	ortho	2.17
3-Nitrobenzoic Acid	meta	3.45
4-Nitrobenzoic Acid	para	3.41 ^[7]
3-Amino-2,5-dichlorobenzoic acid	3-NH ₂ , 2,5-Cl	3.40 ^[17]

Spectroscopic and Structural Characterization

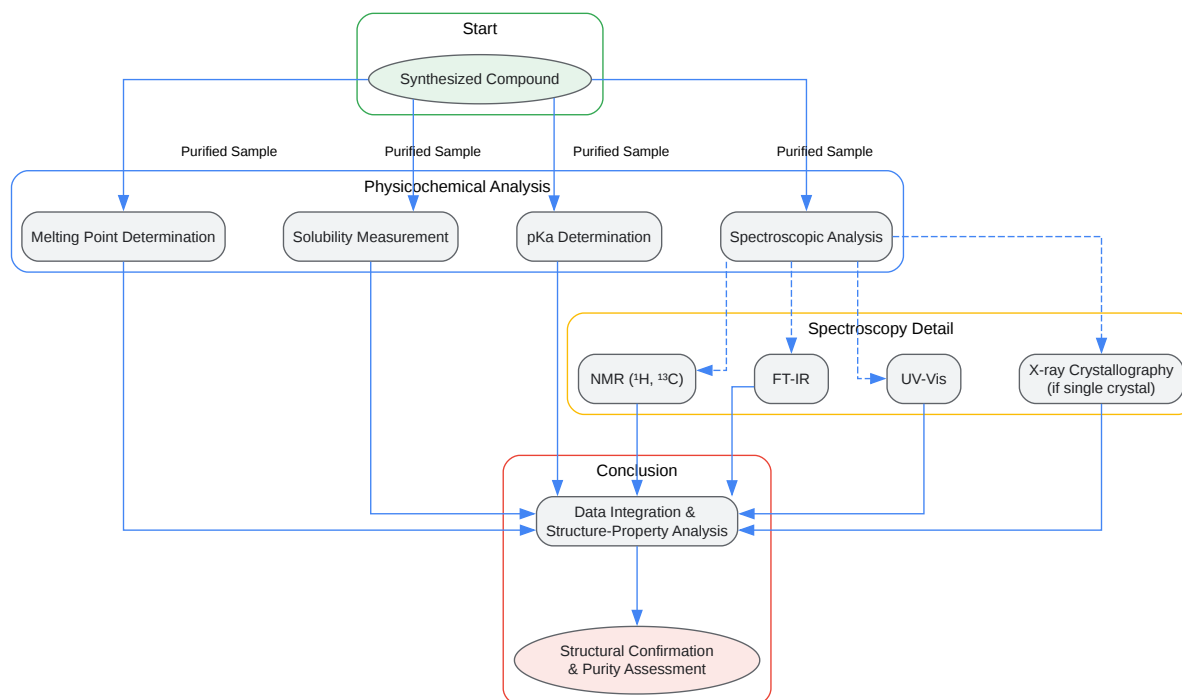
Unambiguous identification of a specific isomer requires spectroscopic analysis. Each technique provides a unique piece of the structural puzzle.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are indispensable for determining the substitution pattern on the aromatic ring.^[18] The chemical shifts of the aromatic protons and carbons are influenced by the electron-withdrawing nature of the substituents, and the spin-spin coupling patterns reveal the relative positions of the protons.^{[19][20][21]} For example, the symmetry of a para-substituted ring often results in a simpler spectrum compared to its ortho or meta counterparts.^[18]
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify key functional groups.^[22] Halogenated nitrobenzoic acids will show characteristic absorption bands for the O-H stretch of the carboxylic acid (broad, $\sim 2500\text{--}3300\text{ cm}^{-1}$), the C=O stretch (strong, $\sim 1700\text{ cm}^{-1}$), the asymmetric and symmetric N-O stretches of the nitro group (~ 1550 and $\sim 1350\text{ cm}^{-1}$, respectively), and C-X stretches (variable, lower frequencies).^[1]
- **UV-Visible Spectroscopy:** The benzene ring and the nitro group act as chromophores that absorb UV light.^[23] The position of the maximum absorbance (λ_{max}) can be influenced by the solvent and the electronic interaction between the substituents, providing complementary data for identification.^{[24][25]} The addition of a nitro group to the benzene ring extends the conjugated system, often shifting the absorbance to longer wavelengths.^[26]
- **X-ray Crystallography:** This is the gold standard for determining the precise three-dimensional atomic and molecular structure of a crystalline solid.^[27] It provides definitive information on bond lengths, bond angles, and the packing of molecules in the crystal lattice, which is the ultimate explanation for properties like melting point.

Experimental Protocols: A Framework for Self-Validating Data

The trustworthiness of physical property data hinges on the rigor of the experimental methodology. The following protocols describe standard, self-validating procedures for determining the key properties discussed.

Diagram: General Workflow for Physicochemical Characterization



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Caption: Workflow for the characterization of a novel halogenated nitrobenzoic acid derivative.

Protocol 1: Melting Point Determination (Capillary Method)

This method provides an accurate melting range and is the standard for purity assessment.^[4]

- **Sample Preparation:** Ensure the compound is thoroughly dried and finely powdered. A small amount is packed into a capillary tube (sealed at one end) to a height of 1-2 mm by tapping the sealed end on a hard surface.^{[28][29]}
- **Apparatus Setup:** Place the capillary tube into the heating block of a melting point apparatus. Ensure the thermometer is properly calibrated and positioned.
- **Rapid Determination (Optional):** Heat the sample rapidly to get an approximate melting point. This saves time for the precise measurement. Allow the apparatus to cool sufficiently before proceeding.
- **Precise Determination:** Begin heating again, but at a slow, controlled rate of 1-2°C per minute as the temperature approaches the approximate melting point.^[2]
- **Observation and Recording:** Record the temperature at which the first drop of liquid appears (T_1). This is the beginning of the melting range. Continue heating at the same slow rate and record the temperature at which the last crystal melts into a clear liquid (T_2).^[3]
- **Reporting:** The result is reported as a range ($T_1 - T_2$). For a pure compound, this range should be narrow. Perform at least two measurements to ensure consistency.

Protocol 2: Equilibrium Solubility Determination (Shake-Flask Method)

This is the "gold standard" method for determining thermodynamic solubility, crucial for BCS classification.^{[11][30]}

- **System Preparation:** Add an excess amount of the solid compound to a series of vials containing a known volume of the desired solvent (e.g., pH 1.2 buffer, pH 6.8 buffer, purified water). The excess solid is critical to ensure a saturated solution is achieved at equilibrium.^[31]
- **Equilibration:** Seal the vials and place them in a mechanical shaker or agitator in a temperature-controlled environment (e.g., 37 ± 1 °C for biopharmaceutical relevance).^[11]

- **Sampling:** Agitate the samples for a predetermined period (e.g., 24 to 72 hours) to ensure equilibrium is reached.[\[11\]](#) To verify equilibrium, samples can be taken at multiple time points (e.g., 24h, 48h, 72h) until the concentration plateaus.[\[11\]](#)
- **Phase Separation:** After agitation, allow the vials to stand to let undissolved solids settle. Carefully withdraw a sample of the supernatant. It is crucial to separate the liquid from the solid phase, typically by centrifugation followed by filtration through a suitable, non-adsorbing filter (e.g., 0.45 μm PTFE).[\[31\]](#)
- **Analysis:** Accurately dilute the filtered supernatant with a suitable solvent. Quantify the concentration of the dissolved compound using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectroscopy.[\[32\]](#)
- **Calculation:** Calculate the solubility in units such as mg/mL or mol/L based on the measured concentration and the dilution factor. A minimum of three replicate determinations should be performed for each condition.[\[11\]](#)

Conclusion

The physical properties of halogenated nitrobenzoic acid derivatives are a direct and predictable consequence of their molecular structure. The position of the halogen and nitro groups dictates the molecule's symmetry, polarity, and electronic distribution, which in turn governs its melting point, solubility, and acidity. A thorough characterization of these properties, using validated experimental protocols, is not merely a data collection exercise. It provides the foundational knowledge required for scientists to select the appropriate isomers for synthesis, design effective formulation strategies, and ultimately develop safer and more effective chemical products and pharmaceuticals.

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